

A Comparative Guide to the Dyeing Performance of Disperse Blue 35 Alternatives

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For Researchers, Scientists, and Textile Development Professionals

This guide provides a comprehensive evaluation of the dyeing performance of viable alternatives to Disperse Blue 35, a common anthraquinone dye for polyester fibers. The selection of an appropriate disperse dye is critical in achieving desired color fastness, color yield, and overall quality of dyed textiles. This comparison is necessitated by growing concerns over the allergenic potential and environmental persistence of certain disperse dyes, including Disperse Blue 35. This document presents a data-driven comparison of key performance indicators to aid in the selection of suitable, higher-performing, and more environmentally benign alternatives.

Executive Summary

The search for alternatives to Disperse Blue 35 is driven by the need for improved toxicological profiles and enhanced dyeing performance. This guide focuses on a comparative analysis of Disperse Blue 35 and three key alternatives: Disperse Blue 56, Disperse Blue 79, and Disperse Blue 183. These alternatives have been selected based on their prevalence in the industry and their representation of different chemical classes (anthraquinone and azo) and performance characteristics.

The experimental data compiled herein indicates that several alternatives offer significant advantages over Disperse Blue 35 in terms of wash fastness, light fastness, and rubbing fastness. While Disperse Blue 35 exhibits moderate overall performance, alternatives such as



Disperse Blue 56 and Disperse Blue 79 demonstrate superior fastness properties, making them compelling substitutes for high-performance textile applications.

Comparative Performance Data

The following tables summarize the quantitative dyeing performance of Disperse Blue 35 and its alternatives on polyester fabric. The data has been compiled from various technical data sheets and research publications. It is important to note that direct comparisons are most accurate when data is generated from a single, controlled study. Where such data is not available, information from individual technical data sheets is presented, and potential variations in testing conditions should be considered.

Table 1: Comparison of Color Fastness Properties

Dye	C.I. Name	Chemical Class	Wash Fastness (ISO 105- C06)	Light Fastness (ISO 105- B02)	Rubbing Fastness (AATCC 8)
Disperse Blue 35	Disperse Blue 35	Anthraquinon e	Moderate	Good	Good
Alternative 1	Disperse Blue 56	Anthraquinon e	4-5	7	Dry: 4-5, Wet: 3-4
Alternative 2	Disperse Blue 79	Azo	5	6-7	Dry: 4, Wet: 4-5
Alternative 3	Disperse Blue 183	Azo	Excellent	Excellent	Excellent

Fastness grades are rated on a scale of 1 to 5 for wash and rubbing fastness (5 being the best) and 1 to 8 for light fastness (8 being the best).

Table 2: Comparison of Color Yield and Dye Uptake



Dye	Color Yield (K/S Value)	Dye Uptake (%)	
Disperse Blue 35	Data Not Available	Data Not Available	
Alternative 1 (Disperse Blue 56)	High	Good	
Alternative 2 (Disperse Blue 79)	Very High	Excellent	
Alternative 3 (Disperse Blue 183)	High	Excellent	

Note: Quantitative data for color yield and dye uptake for Disperse Blue 35 was not readily available in the public domain. The qualitative descriptions for the alternatives are based on their classification as high-performance dyes.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on internationally recognized standards.

Dyeing Procedure for Polyester

A standard high-temperature, high-pressure (HTHP) dyeing method is employed for applying disperse dyes to polyester fabric.

- Fabric Preparation: Scour and pre-heat set the 100% polyester fabric to remove any impurities and ensure dimensional stability.
- Dyebath Preparation: Prepare a dyebath with a liquor-to-goods ratio of 10:1. Add a dispersing agent (1 g/L), a leveling agent (1 g/L), and acetic acid to adjust the pH to 4.5-5.5.
- Dye Dispersion: Make a paste of the disperse dye (2% on weight of fabric) with a small amount of water and the dispersing agent. Add this to the dyebath.
- Dyeing Cycle:
 - Introduce the fabric into the dyebath at 60°C.



- Raise the temperature to 130°C at a rate of 2°C/minute.
- Hold at 130°C for 60 minutes.
- Cool the dyebath to 70°C.
- Reduction Clearing: After dyeing, rinse the fabric and perform a reduction clearing process to remove surface dye and improve wash fastness. This is typically done with a solution of sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L) at 70-80°C for 15-20 minutes.
- Final Rinse and Dry: Thoroughly rinse the fabric with hot and then cold water, and finally dry.

Color Fastness to Washing (ISO 105-C06)

This test assesses the resistance of the color of the textile to domestic or commercial laundering.

- Specimen Preparation: A 10 cm x 4 cm specimen of the dyed fabric is sewn together with a multi-fiber adjacent fabric of the same size.
- Washing Procedure: The composite specimen is placed in a stainless-steel container with a specified volume of detergent solution (e.g., 4 g/L ECE phosphate reference detergent) and stainless-steel balls to provide mechanical action.
- Test Conditions: The container is agitated in a laundering machine at a specified temperature (e.g., 60°C) for a specific duration (e.g., 30 minutes).
- Rinsing and Drying: After the washing cycle, the specimen is rinsed thoroughly and dried at a temperature not exceeding 60°C.
- Evaluation: The change in color of the dyed specimen and the degree of staining on the multi-fiber adjacent fabric are assessed using the grey scales.

Color Fastness to Rubbing (AATCC Test Method 8)

This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.



- Specimen Preparation: A specimen of the dyed fabric is mounted on the base of a crockmeter.
- Dry Rubbing: A dry, white cotton crocking cloth is mounted on the rubbing finger of the crockmeter. The finger is then passed back and forth over the specimen 10 times with a downward force of 9 Newtons.
- Wet Rubbing: The test is repeated with a wet crocking cloth that has been wetted with deionized water to a $65\% \pm 5\%$ wet pick-up.
- Evaluation: The amount of color transferred to the white crocking cloths is evaluated by comparing them with the Gray Scale for Staining or the Chromatic Transference Scale.

Color Fastness to Light (ISO 105-B02)

This method is used to determine the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (xenon arc lamp).

- Specimen Preparation: A specimen of the dyed fabric is mounted on a sample holder.
- Exposure: The specimen is exposed to the light from a xenon arc lamp under controlled conditions of temperature and humidity, alongside a set of blue wool lightfastness standards.
- Evaluation: The change in color of the specimen is assessed by comparing the contrast between the exposed and unexposed portions with the changes in the blue wool standards.
 The light fastness rating is the number of the blue wool standard that shows a similar change in color.

Determination of Dye Uptake and Color Yield

 Dye Uptake (%): The concentration of the dye in the dyebath before and after the dyeing process is measured using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λmax) of the dye. The percentage of dye uptake is calculated using the following formula:

Dye Uptake (%) = $[(C_0 - C_1) / C_0] \times 100$



where C_0 is the initial concentration of the dye and C_1 is the final concentration of the dye in the dyebath.

• Color Yield (K/S Value): The color yield on the dyed fabric is determined by measuring the reflectance of the fabric using a spectrophotometer. The Kubelka-Munk equation is then used to calculate the K/S value, which is proportional to the concentration of the dye on the fabric.

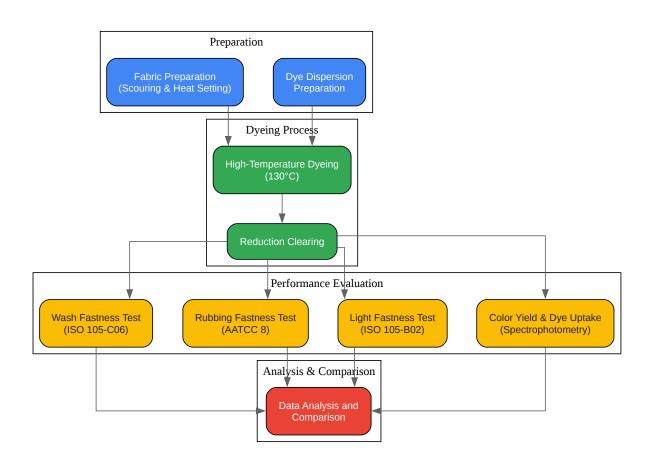
$$K/S = (1 - R)^2 / 2R$$

where R is the decimal fraction of the reflectance of the dyed fabric at the wavelength of minimum reflectance.

Visualizations

The following diagrams illustrate the key workflows and relationships in the evaluation of disperse dye performance.

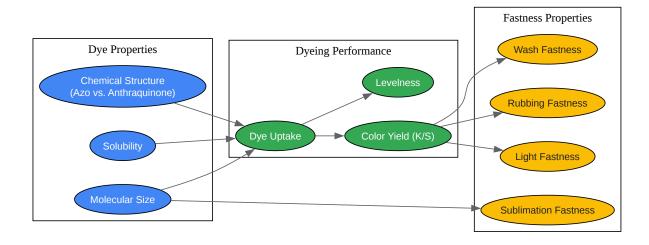




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Caption: Experimental workflow for dyeing and performance evaluation.





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Caption: Logical relationships influencing dyeing performance.

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